

# Clofibrate-d4 CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Clofibrate-d4

Cat. No.: B562996

[Get Quote](#)

## In-Depth Technical Guide to Clofibrate-d4

This technical guide provides a comprehensive overview of **Clofibrate-d4**, a deuterated analog of the lipid-lowering agent Clofibrate. It is intended for researchers, scientists, and professionals in the field of drug development and analysis. This document details the compound's chemical properties, and analytical applications, and provides structured data for easy reference.

## Core Compound Information

**Clofibrate-d4** is a stable, isotopically labeled form of Clofibrate, where four hydrogen atoms on the chlorophenoxy ring have been replaced with deuterium. This labeling makes it an ideal internal standard for mass spectrometry-based quantification of Clofibrate in biological matrices.

## Physicochemical Data

Property	Value	Reference
CAS Number	1189654-03-2	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> D <sub>4</sub> ClO <sub>3</sub>	[1][2]
Molecular Weight	246.72 g/mol	[2]
Synonyms	2-(4-Chlorophenoxy-d4)-2-methylpropanoic Acid Ethyl Ester, Ethyl Clofibrate-d4	[1][2]
Appearance	Oil	[1]
Storage Temperature	Refrigerator	[1]

## Analytical Applications and Methodologies

The primary application of **Clofibrate-d4** is as an internal standard in analytical chemistry, particularly for pharmacokinetic and metabolic studies of Clofibrate. Its chemical properties are nearly identical to Clofibrate, but its increased mass allows for clear differentiation in mass spectrometric analyses.

## Experimental Protocol: Quantification of Clofibrate in Plasma using LC-MS/MS

This section outlines a typical experimental protocol for the quantification of Clofibrate in a biological matrix using **Clofibrate-d4** as an internal standard.

### 1. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, add 10 µL of **Clofibrate-d4** internal standard solution (e.g., 1 µg/mL in methanol).
- Vortex for 10 seconds.
- Add 300 µL of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 100  $\mu$ L of the mobile phase.

## 2. Chromatographic Conditions:

- LC System: A standard HPLC or UHPLC system.
- Column: A C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5  $\mu$ m particle size).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5  $\mu$ L.

## 3. Mass Spectrometric Conditions:

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
- Clofibrate: Precursor ion (Q1) m/z  $\rightarrow$  Product ion (Q3) m/z (Specific values to be determined based on the instrument and parent drug fragmentation).
- **Clofibrate-d4**: Precursor ion (Q1) m/z  $\rightarrow$  Product ion (Q3) m/z (Typically a +4 Da shift from the parent drug transitions).

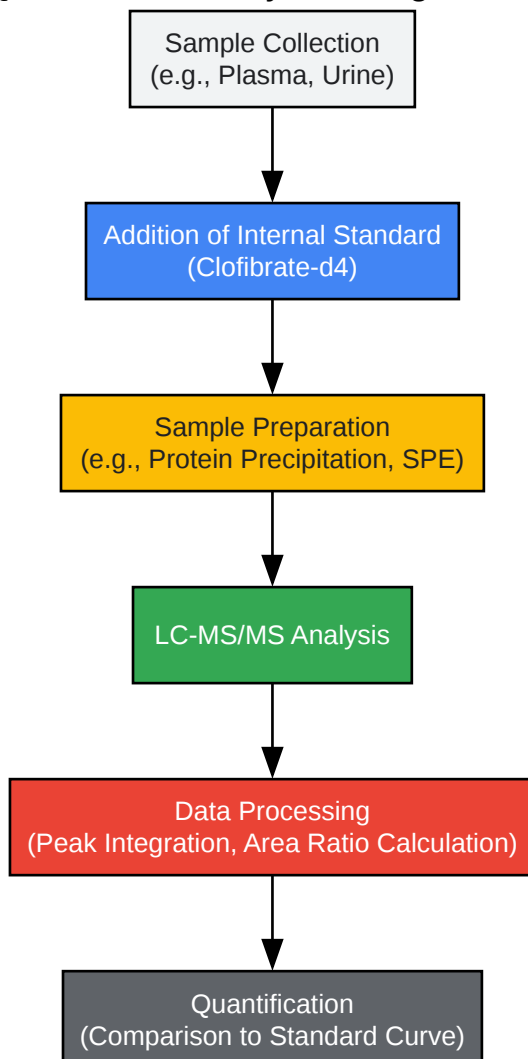
## 4. Data Analysis:

- The concentration of Clofibrate in the samples is determined by calculating the peak area ratio of the analyte to the internal standard (**Clofibrate-d4**) and comparing it to a standard curve.

# Logical Workflow for Analytical Method Development

The following diagram illustrates the logical workflow for developing a quantitative analytical method using an isotopically labeled internal standard like **Clofibrate-d4**.

## Workflow for Quantitative Analysis using an Internal Standard

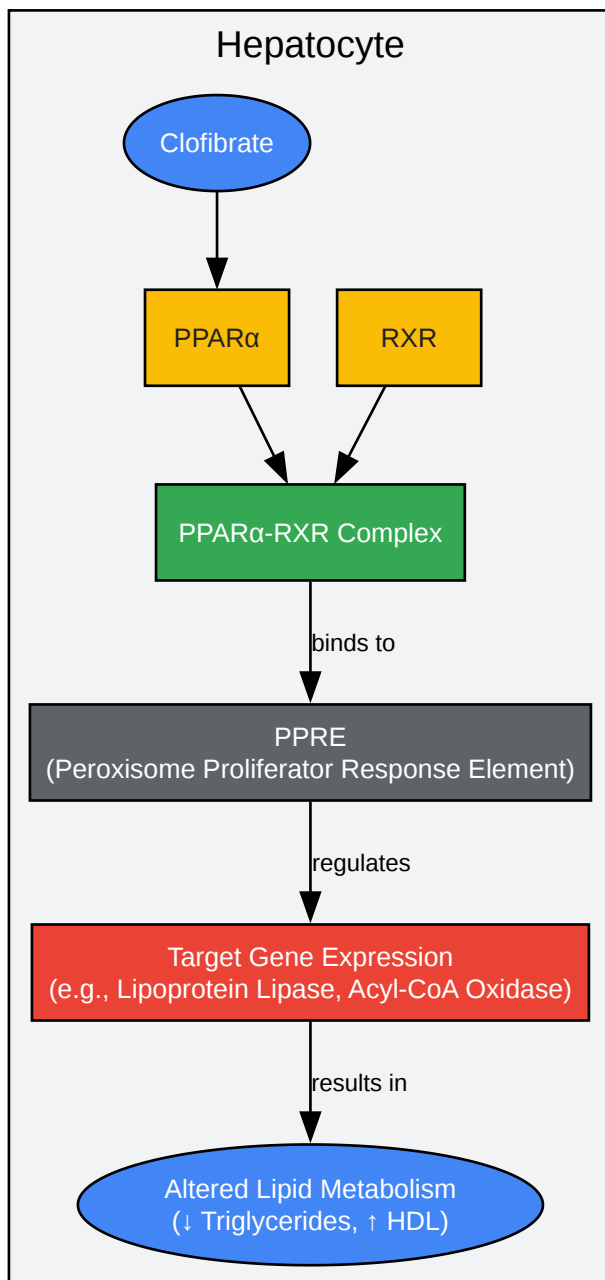


[Click to download full resolution via product page](#)

Caption: Logical workflow for quantitative analysis.

## Signaling Pathway of the Parent Compound, Clofibrate

Clofibrate, the non-deuterated parent compound, primarily exerts its therapeutic effects by activating peroxisome proliferator-activated receptors (PPARs), particularly PPAR $\alpha$ . The activation of this nuclear receptor leads to downstream changes in gene expression that regulate lipid metabolism.

Simplified PPAR $\alpha$  Signaling Pathway of Clofibrate

[Click to download full resolution via product page](#)

Caption: Simplified PPAR $\alpha$  signaling pathway.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [Clofibrate-d4 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562996#clofibrate-d4-cas-number-and-molecular-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)